

# Application Notes and Protocols for Ticlatone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ticlatone*

Cat. No.: *B1681313*

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## Introduction

**Ticlatone**, also known by its chemical name 6-Chloro-1,2-benzisothiazol-3(2H)-one, is a synthetic compound belonging to the benzisothiazole class.<sup>[1]</sup> It is recognized for its potent antifungal properties against a range of pathogenic fungi, including various species of *Candida* and *Aspergillus*.<sup>[2]</sup> These application notes provide detailed protocols for the preparation of a **ticlatone** stock solution for in vitro research and an overview of its proposed mechanism of action.

## Data Presentation

Quantitative data for **ticlatone** is summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>4</sub> CINOS	[3]
Molecular Weight	185.63 g/mol	[3]
CAS Number	70-10-0	[3]
Appearance	Off-White to Light Beige Solid	
Solubility	Soluble in DMSO	[2]
Storage (Solid)	Dry, dark, short-term (days to weeks) at 0-4°C; long-term (months to years) at -20°C.	[2]
Storage (in DMSO)	Short-term at -20°C; long-term at -80°C.	

## Experimental Protocols

### Preparation of a 10 mM Ticlatone Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ticlatone** in dimethyl sulfoxide (DMSO), suitable for use in most in vitro cell-based assays.

Materials:

- **Ticlatone** powder (MW: 185.63 g/mol )
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- **Pre-weighing Preparation:** Before weighing, ensure the **ticlatone** powder has equilibrated to room temperature to prevent condensation.
- **Weighing Ticlatone:** Accurately weigh out 1.856 mg of **ticlatone** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **ticlatone** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the **ticlatone** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Sterilization (Optional):** If required for your application (e.g., cell culture), the stock solution can be sterilized by passing it through a 0.22 µm syringe filter into a new sterile tube.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

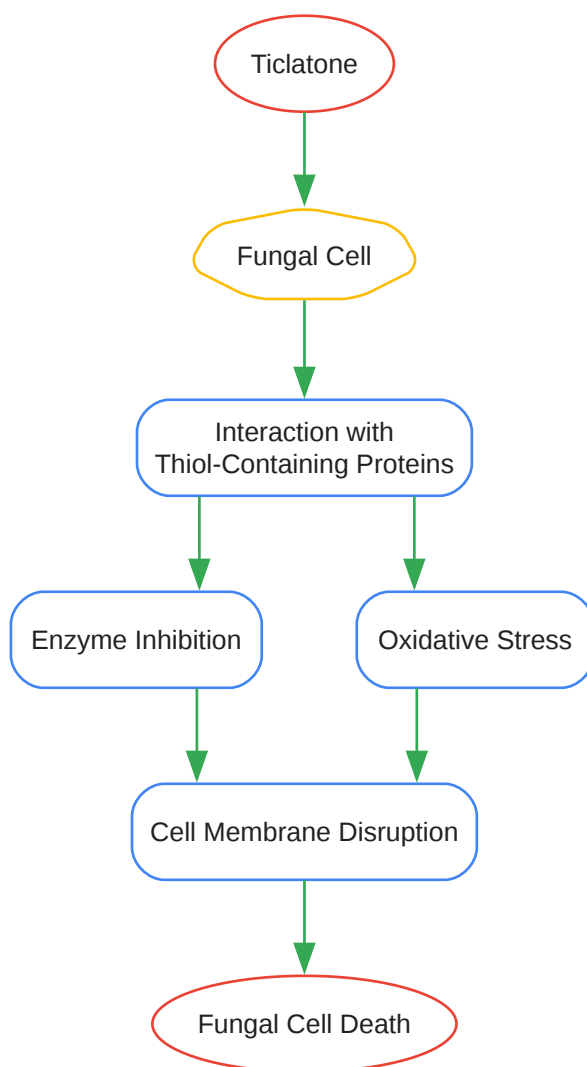
#### Note on Usage in Cell Culture:

When preparing working solutions for cell-based assays, it is crucial to dilute the DMSO stock solution in the culture medium to a final DMSO concentration that is non-toxic to the cells, typically below 0.5%. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

## Proposed Mechanism of Action and Signaling Pathway

The precise molecular target of **ticlatone** is still a subject of ongoing research. However, current evidence suggests that its antifungal activity is primarily due to the disruption of fungal cell membrane integrity.<sup>[2]</sup> It is proposed that **ticlatone** may interact with thiol-containing proteins within the fungal cell, leading to enzyme inhibition and the generation of oxidative

stress. This cascade of events ultimately compromises the cell membrane, leading to fungal cell death.

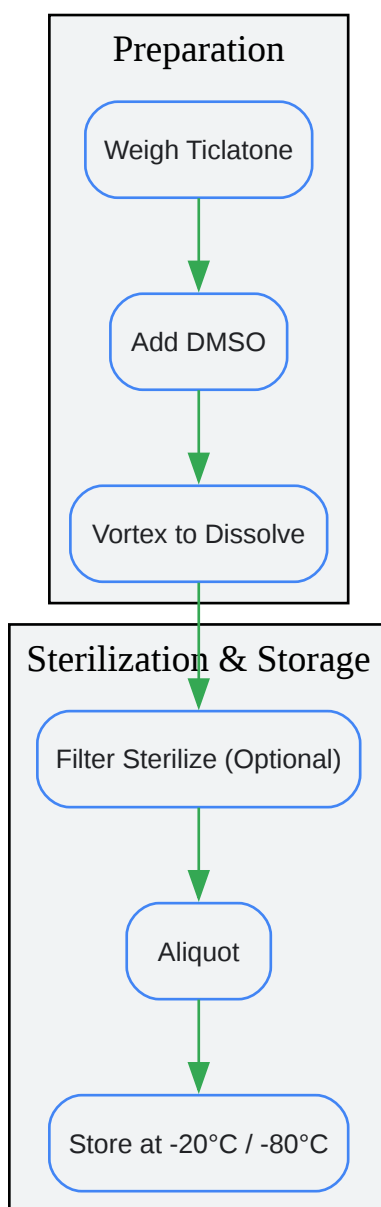


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Proposed mechanism of action for **Ticlatone**.

## Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of a **ticlatone** stock solution for research applications.



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Workflow for **Ticlatone** stock solution preparation.

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## References

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